

Technical Guide: Comparative Lipophilicity of 2-Isobutylmorpholine vs. 2-Methylmorpholine

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Compound of Interest

Compound Name: (2S)-2-(2-methylpropyl)morpholine
hydrochloride

CAS No.: 2694057-32-2

Cat. No.: B6200569

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Executive Summary

This guide analyzes the physicochemical divergence between 2-methylmorpholine and 2-isobutylmorpholine, focusing specifically on lipophilicity (LogP/LogD) and its implications for medicinal chemistry.

While the morpholine ring serves as a privileged scaffold for solubility and metabolic stability, the substituent at the C2 position acts as a "tuning knob" for hydrophobicity. The shift from a methyl to an isobutyl group represents a transition from the subtle "Magic Methyl" effect to a significant increase in lipophilic bulk. This guide provides structural analysis, predicted data, and a validated experimental protocol (OECD 107 adaptation) for quantifying these differences.

Part 1: Structural & Physicochemical Analysis[1][2]

The core difference lies in the steric and hydrophobic nature of the C2-substituent. The morpholine ring itself is polar (TPSA ~12-20 Å²) and basic (pKa ~8.5–9.0).

Comparative Properties Table

Property	2-Methylmorpholine	2-Isobutylmorpholine	Impact of Change
Formula	C ₅ H ₁₁ NO	C ₈ H ₁₇ NO	+3 Carbons (Hydrophobic)
Mol. ^[1] [2] Weight	101.15 g/mol	143.23 g/mol	Increased bulk
Steric Bulk	Low (Compact)	High (Branched)	Increased van der Waals surface
Rotatable Bonds	0 (Rigid substituent)	2 (Flexible chain)	Increased entropic penalty upon binding
Electronic Effect	Weak inductive (+I)	Stronger inductive (+I)	Slight increase in amine basicity
LogP (Neutral)	~ -0.1 (Slightly hydrophilic)	~ 1.2 – 1.5 (Lipophilic)	Major shift (>1 log unit)

The "Lipophilic Shift" Mechanism

The addition of the isobutyl group (-CH₂-CH(CH₃)₂) replaces a small methyl group with a branched alkyl chain. In Quantitative Structure-Activity Relationship (QSAR) terms:

- Methyl Group: Adds ~0.5 to LogP.
- Isobutyl Group: Adds ~2.0 to LogP.
- Net Result: 2-isobutylmorpholine is significantly more lipophilic. It will partition much more aggressively into lipid bilayers (and octanol) than the methyl variant.

Part 2: Medicinal Chemistry Implications (ADME)

The choice between these two intermediates is rarely arbitrary; it dictates the molecule's ability to cross biological barriers.

Blood-Brain Barrier (BBB) Penetration^[5]^[6]

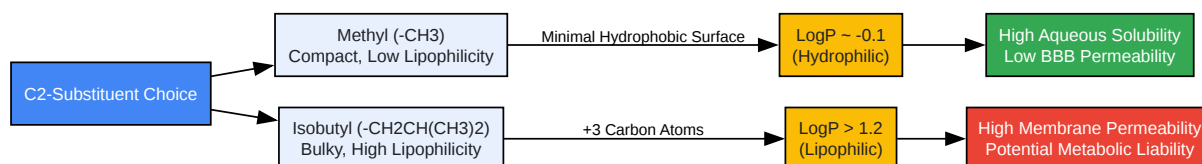
- 2-Methylmorpholine: Often used to maintain high aqueous solubility. However, its low LogP (< 0) may limit passive diffusion across the BBB unless the rest of the drug scaffold is highly lipophilic.
- 2-Isobutylmorpholine: The increased lipophilicity facilitates membrane permeation. If a drug candidate is too polar to enter the CNS, swapping methyl for isobutyl is a standard strategy to boost Brain/Plasma ratio ().

Metabolic Liability[7]

- Methyl: Susceptible to oxidative demethylation, though less so on a ring carbon than a nitrogen.
- Isobutyl: Introduces tertiary hydrogens (at the branching point) which are prime targets for Cytochrome P450 (CYP3A4) oxidation. This can reduce the half-life () of the drug.

Visualization: Structure-Property Relationship

The following diagram illustrates the causal link between the structural modification and downstream ADME properties.



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Caption: Causal flow from substituent selection to physicochemical properties and ADME outcomes.

Part 3: Experimental Protocol (LogD Determination)

Since morpholines are amines (bases), measuring LogP (neutral form) requires high pH. However, LogD at pH 7.4 is the physiologically relevant metric.[3] The following protocol is an adaptation of OECD Guideline 107 (Shake Flask Method), optimized for ionizable amines.

Reagents & Setup

- Phosphate Buffer (50 mM, pH 7.4): Pre-saturated with n-octanol.
- n-Octanol: HPLC grade, pre-saturated with pH 7.4 buffer.
- Test Compounds: 2-methylmorpholine and 2-isobutylmorpholine (High purity >98%).
- Internal Standard: Caffeine (LogP ~ -0.07) or Propranolol (LogP ~ 3.0) to validate the system.

Step-by-Step Methodology

Step 1: Phase Pre-Saturation (Critical) Do not skip. Mix n-octanol and buffer (1:1 ratio) and stir for 24 hours. Separate the phases. This prevents volume changes during the actual experiment.

Step 2: Stock Solution Preparation Dissolve the test compound in the pre-saturated aqueous buffer to a concentration of ~1 mg/mL. Measure the UV absorbance () or HPLC peak area.

Step 3: Partitioning (The Shake)

- In a glass centrifuge tube, add a specific volume of Stock Solution ().
- Add a specific volume of pre-saturated Octanol ().
 - Ratio: For 2-methylmorpholine (hydrophilic), use 1:1 ratio. For 2-isobutylmorpholine (lipophilic), use 1:2 (buffer:octanol) to ensure detection in the water phase.

- Cap and invert gently (do not vortex vigorously to avoid emulsions) for 30 minutes.
- Centrifuge at 2000g for 10 minutes to ensure complete phase separation.

Step 4: Quantification Analyze the aqueous phase using HPLC-UV or LC-MS.

- Why Aqueous? It is cleaner and easier to inject directly into reverse-phase HPLC.

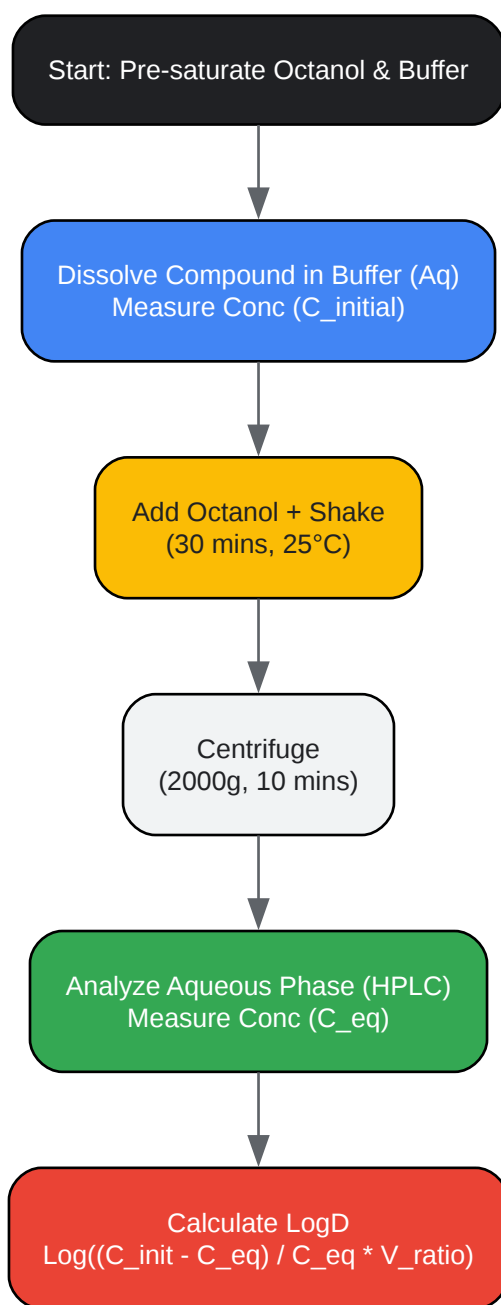
Step 5: Calculation Calculate the Distribution Coefficient (

) using the mass balance method:

Where

is the Peak Area or Absorbance.

Workflow Diagram



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Caption: Step-by-step workflow for the modified Shake Flask method (OECD 107).

Part 4: Computational Prediction & Validation

If experimental determination is not feasible, computational algorithms provide reliable estimates for these standard fragments.

Comparison of Algorithms

- cLogP (BioByte): Fragment-based. Highly accurate for alkyl chains.
 - Prediction: 2-isobutylmorpholine is typically predicted ~1.3 log units higher than 2-methylmorpholine.
- SwissADME (Consensus LogP): Averages five predictive models (XLOGP3, WLOGP, MLOGP, SILICOS-IT, iLOGP).
 - Utility: Best for checking if the isobutyl group pushes the molecule into "Grease Ball" territory (LogP > 5), which is unlikely here but possible if the rest of the drug molecule is large.

Self-Validation Rule

When using calculated values, apply the "Delta Check":

Regardless of the absolute numbers returned by the software, the

should consistently be between 1.0 and 1.5. If a model predicts a difference < 0.5, the model is likely failing to account for the steric bulk of the isobutyl group.

References

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